

# An In-Depth Technical Guide to the Safety and Handling of Rhodamine 700

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## Compound of Interest

Compound Name: Rhodamine 700

Cat. No.: B1361017

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Rhodamine 700**. Given the limited specific toxicological data for **Rhodamine 700**, this document also includes information on the related compound, Rhodamine B, to provide a more complete safety profile. All personnel should be technically qualified and experienced in handling potentially hazardous chemicals.<sup>[1]</sup>

## Hazard Identification and GHS Classification

There is conflicting information in Safety Data Sheets (SDS) regarding the GHS classification of **Rhodamine 700**. Therefore, it is recommended to handle this compound with caution, considering all potential hazards.

One classification for **Rhodamine 700** indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[2]</sup> Another classification, specifically for **Rhodamine 700** perchlorate, identifies it as an oxidizing solid that may intensify fire, and causes skin and serious eye irritation.<sup>[3]</sup>

Table 1: GHS Classification for **Rhodamine 700** and **Rhodamine 700** Perchlorate

Classification	Hazard Class	Category	Hazard Statement
Rhodamine 700	Acute toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute aquatic toxicity	1	H400: Very toxic to aquatic life[2]	
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects	
Rhodamine 700 Perchlorate	Oxidizing solids	3	H272: May intensify fire; oxidizer
Skin corrosion/irritation	2	H315: Causes skin irritation	
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation	

## GHS Pictograms and Precautionary Statements

The following pictograms are associated with the hazards of **Rhodamine 700** and its perchlorate form:

Signal Word: Danger, Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H319: Causes serious eye irritation.
- H410: Very toxic to aquatic life with long lasting effects.

- H412: Harmful to aquatic life with long lasting effects.
- H272: May intensify fire; oxidizer.

#### Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P220: Keep/Store away from clothing/combustible materials.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

Much of the physical and chemical data for **Rhodamine 700** is not available in the literature.

Table 2: Physical and Chemical Properties of **Rhodamine 700**

Property	Value
Molecular Formula	C <sub>26</sub> H <sub>26</sub> ClF <sub>3</sub> N <sub>2</sub> O <sub>5</sub>
Molecular Weight	538.95 g/mol
Appearance	Blue solid
Solubility	Soluble in DMSO (50 mg/mL) Low solubility in water
Melting Point	Data not available
Boiling Point	Data not available
Flash Point	Data not available
Auto-ignition Temperature	Data not available

## Toxicological Information

The toxicological properties of **Rhodamine 700** have not been thoroughly investigated. Therefore, data for the structurally related compound Rhodamine B is provided for reference. It is imperative to handle **Rhodamine 700** as a potentially hazardous substance.

Table 3: Toxicological Data for Rhodamine B (CAS 81-88-9)

Endpoint	Species	Route	Value
Acute Toxicity (LD50)	Rat	Oral	500 mg/kg
Mouse	Oral	887 mg/kg	
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation
Serious Eye Damage/Irritation	Rabbit	Ocular	Severe eye irritation
Carcinogenicity	IARC	-	Group 3: Not classifiable as to its carcinogenicity to humans

#### Aquatic Toxicity (Rhodamine B):

- Fish (*Oncorhynchus mykiss*): LC50 - 217 mg/L - 96 h
- Fish (*Lepomis macrochirus*): LC50 - 379 mg/L - 96 h
- Crustaceans (*Daphnia magna*): EC50 - 22.9 mg/L - 48 h

## Experimental Protocols

### Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **Rhodamine 700**.

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile). A lab coat or apron should be worn to cover all exposed skin.
- Respiratory Protection: If working with the solid form where dust may be generated, or if engineering controls are insufficient, use a NIOSH-approved respirator.

### Safe Handling Protocol

- Preparation:
  - Read and understand the Safety Data Sheet (SDS) before use.
  - Ensure a safety shower and eyewash station are readily accessible.
  - Work in a well-ventilated area, preferably within a chemical fume hood.
- Handling:
  - Avoid contact with skin, eyes, and clothing.
  - Avoid inhalation of dust or aerosols.
  - Do not eat, drink, or smoke in the work area.
  - Wash hands thoroughly after handling.
- Storage:
  - Keep the container tightly closed in a dry, cool, and well-ventilated place.
  - Protect from long-term exposure to light.
  - Recommended storage temperature is -20°C.
  - Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.

- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release Measures

- **Personal Precautions:**
  - Evacuate personnel from the area.
  - Wear appropriate personal protective equipment (see section 4.1).
  - Ensure adequate ventilation.
- **Containment and Clean-up:**
  - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.
  - For liquid spills, absorb with an inert material (e.g., sand, diatomite) and place in a suitable, closed container for disposal.
  - Clean the spill area thoroughly with a suitable solvent (e.g., alcohol) followed by soap and water.
  - Prevent the spill from entering drains or waterways.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- **Specific Hazards:** Emits toxic fumes under fire conditions. If it is the perchlorate form, it may act as an oxidizer and intensify the fire.

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

## Disposal Protocol

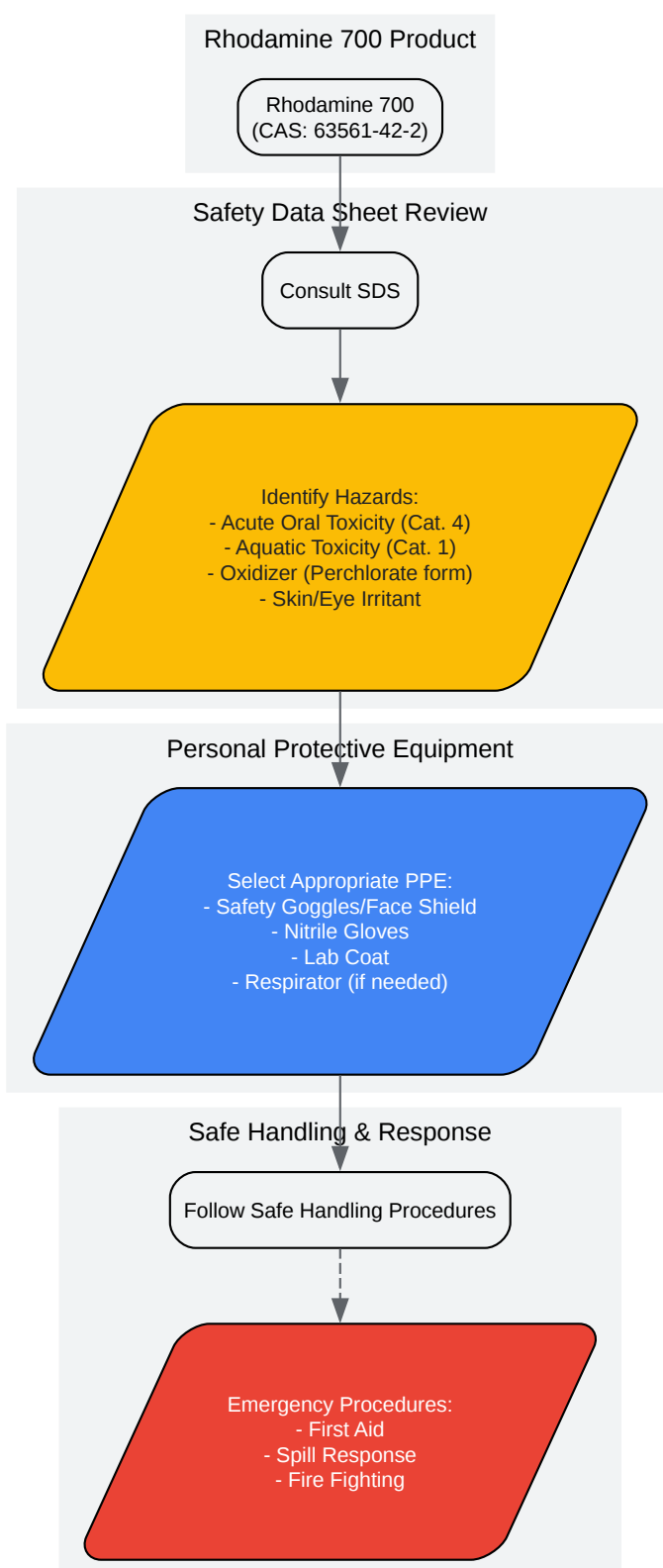
All waste containing **Rhodamine 700** must be treated as hazardous waste.

- Waste Identification: This includes unused or expired product, contaminated PPE, and any labware that has come into contact with the chemical.
- Containerization: Collect waste in a clearly labeled, chemically resistant, and leak-proof container. The label should read "Hazardous Waste" and include the chemical name.
- Storage: Store the waste container in a designated hazardous waste accumulation area.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.

## Visualizations

### Hazard Communication Workflow

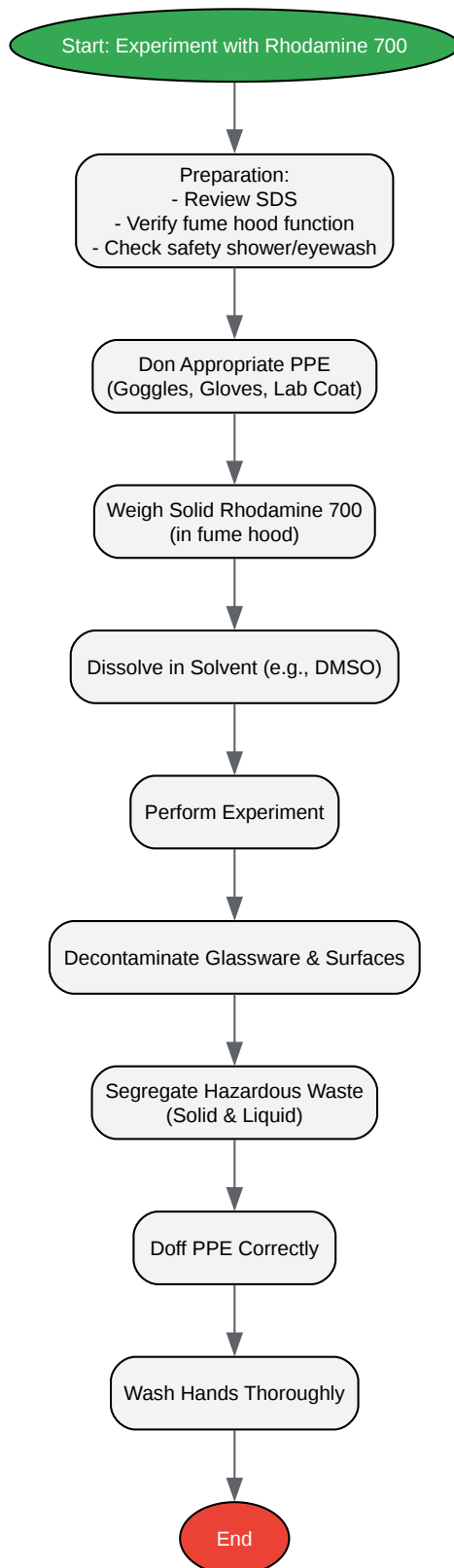




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Caption: GHS Hazard Communication Workflow for **Rhodamine 700**.

## Safe Handling Laboratory Workflow



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Caption: General Laboratory Workflow for Safe Handling of **Rhodamine 700**.

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## References

- 1. docs.aatbio.com [docs.aatbio.com]
- 2. Rhodamine 700|MSDS [dcchemicals.com]
- 3. Rhodamine 700 | C<sub>26</sub>H<sub>26</sub>ClF<sub>3</sub>N<sub>2</sub>O<sub>5</sub> | CID 25229602 - PubChem [pubchem.ncbi.nlm.nih.gov]
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